

Proper Disposal of 5-Methylfurfurylamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 5-Methylfurfurylamine

Cat. No.: B076237

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **5-Methylfurfurylamine** (CAS RN: 14003-16-8), a flammable, corrosive, and toxic liquid commonly used in pharmaceutical research and development. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

Immediate Safety and Hazard Information

5-Methylfurfurylamine is a hazardous substance that requires careful handling. It is a flammable liquid and vapor, causes severe skin burns and eye damage, is toxic if swallowed, and may be fatal in contact with skin.^{[1][2]} Always consult the Safety Data Sheet (SDS) before handling this chemical.

Key Hazard Statements:

- H226: Flammable liquid and vapor.^[1]
- H301: Toxic if swallowed.^[2]
- H310: Fatal in contact with skin.^[2]
- H314: Causes severe skin burns and eye damage.^{[1][2]}
- H332: Harmful if inhaled.^[2]

Essential Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant clothing.[\[3\]](#)
- Respiratory Protection: Use in a well-ventilated area or with a properly fitted respirator.

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Methylfurfurylamine**.

Property	Value	Source
CAS Number	14003-16-8	TCI America
Molecular Formula	C ₆ H ₉ NO	PubChem
Purity	>98.0% (GC)	TCI America
Appearance	Colorless to Light orange to Yellow clear liquid	TCI America
Hazard Codes (H-Statements)	H226, H301, H310, H314, H332	Merck Millipore, TCI America
Precautionary Codes (P-Statements)	P210, P233, P280, P301+P330+P331, P303+P361+P353, P304+P340+P310, P305+P351+P338, P501	Merck Millipore, TCI America

Step-by-Step Disposal Procedure

The primary and most recommended method for the disposal of **5-Methylfurfurylamine** is through a licensed and approved hazardous waste disposal facility.[\[1\]](#) Incineration is a common and effective method for the destruction of flammable and toxic organic compounds.

Step 1: Waste Collection and Segregation

- Container: Use a dedicated, properly labeled, and chemically compatible container for collecting waste **5-Methylfurfurylamine**. The original container is often a suitable choice.
- Segregation: Do not mix **5-Methylfurfurylamine** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. Specifically, keep it separate from incompatible materials such as strong oxidizing agents.

Step 2: Labeling

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**5-Methylfurfurylamine**," and the associated hazard symbols (flammable, corrosive, toxic).

Step 3: Storage

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials.
- The storage area should be a designated satellite accumulation area for hazardous waste.

Step 4: Arrange for Disposal

- Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to dispose of this chemical down the drain or in regular trash.

Experimental Protocol: In-Lab Chemical Treatment (for Small Quantities Only)

Disclaimer: The following procedure is for informational purposes only and should only be carried out by trained personnel in a controlled laboratory setting and after a thorough risk assessment and approval from your institution's EHS department. This method is based on the general procedure for the degradation of aromatic amines.

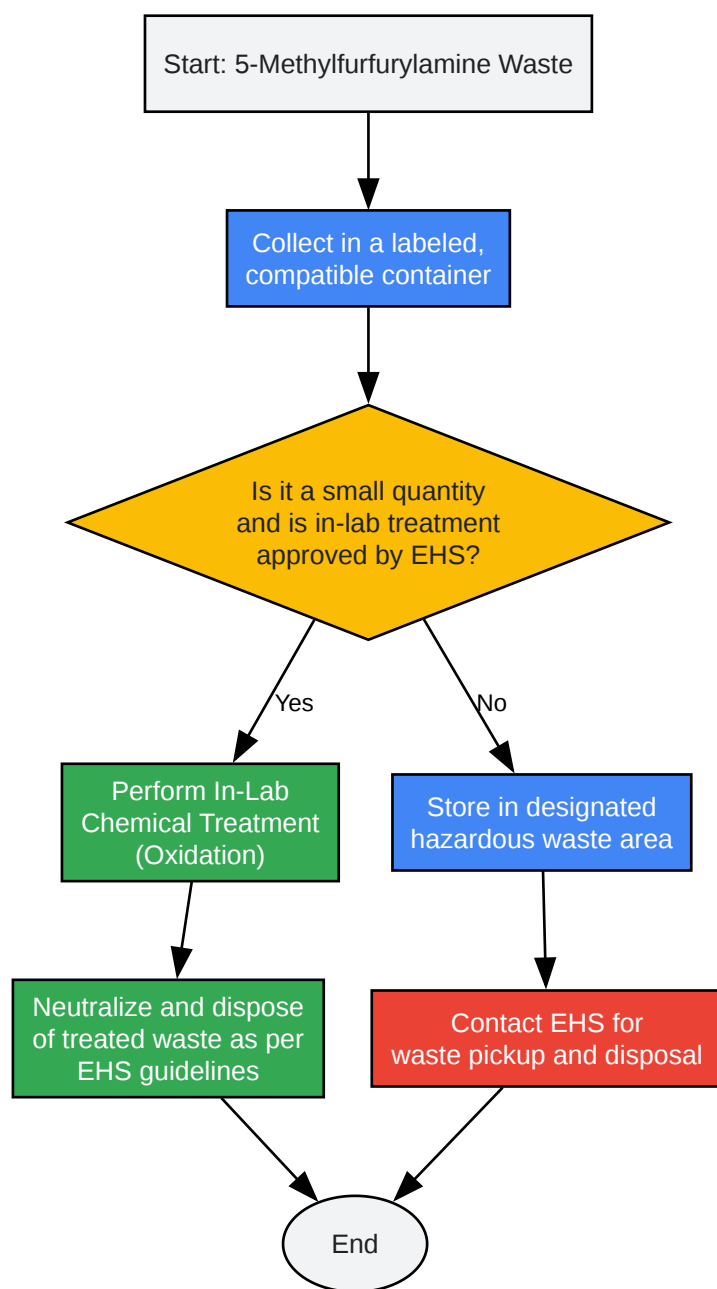
Objective: To neutralize the hazardous properties of small quantities of **5-Methylfurfurylamine** through oxidation.

Methodology:

- In a fume hood, prepare a dilute solution of the **5-Methylfurfurylamine** waste in 1.7 N sulfuric acid. The concentration of the amine should not exceed 5%.
- Slowly add a 0.2 M solution of potassium permanganate to the amine solution with constant stirring. The permanganate will act as an oxidizing agent.
- Continue adding the potassium permanganate solution until a persistent purple color is observed, indicating an excess of the oxidizing agent.
- Allow the reaction mixture to stand at room temperature for a minimum of 8 hours to ensure complete degradation of the amine.
- After the reaction is complete, quench the excess potassium permanganate by slowly adding solid sodium bisulfite until the purple color disappears.
- The final solution should be neutralized before being considered for disposal as aqueous waste, pending approval from your EHS department.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-Methylfurfurylamine**.



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Caption: Disposal workflow for **5-Methylfurfurylamine**.

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References

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- 2. actenviro.com [actenviro.com]
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